

Proper Disposal Procedures for Co 102862

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Compound of Interest

Compound Name: Co 102862

Cat. No.: B1669277

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This document provides essential safety and logistical information for the proper disposal of **Co 102862**, a potent, broad-spectrum, state-dependent voltage-gated sodium channel blocker. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

Property	Value
Chemical Name	2-[[4-(4-Fluorophenoxy)phenyl]methylene]hydrazinecarb oxamide
Molecular Formula	C14H12FN3O2
CAS Number	181144-66-1
Appearance	Solid
Solubility	Soluble in DMSO

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Co 102862** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[1]

However, it is crucial to handle all laboratory chemicals with care and to follow established safety protocols.

Personal Protective Equipment (PPE)

Before handling **Co 102862**, ensure the following personal protective equipment is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.

Disposal Procedures

The disposal of **Co 102862** and its contaminated materials must adhere to local, state, and federal regulations.

Step 1: Unused or Expired Compound (Solid)

- Small Quantities: For very small residual amounts, disposal with household waste may be permissible, but it is highly recommended to follow chemical waste procedures as a best practice.^[1]
- Larger Quantities: Unused or expired solid **Co 102862** should be collected in a clearly labeled, sealed container designated for chemical waste.
- Waste Labeling: The container must be labeled with the full chemical name: "2-[[4-(4-Fluorophenoxy)phenyl]methylene]hydrazinecarboxamide" and the CAS number "181144-66-1".
- Storage: Store the waste container in a designated satellite accumulation area for chemical waste until it is collected by the institution's environmental health and safety (EHS) department or a licensed chemical waste disposal company.

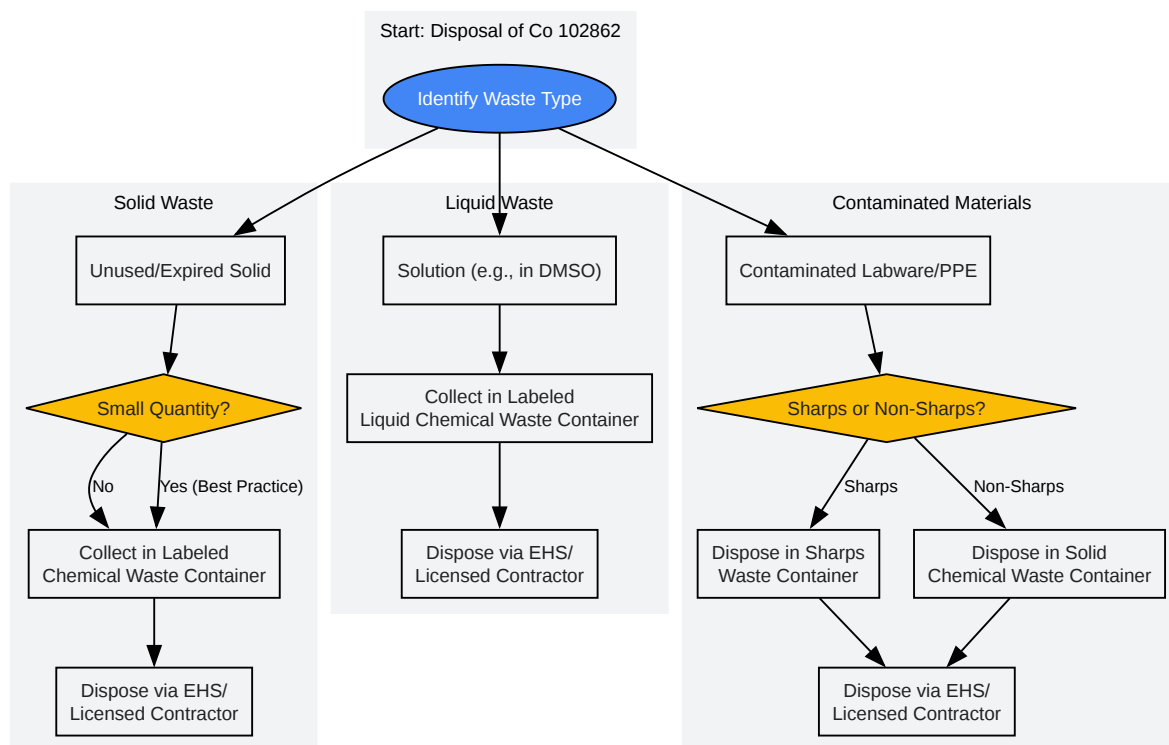
Step 2: Solutions of **Co 102862** (e.g., in DMSO)

- **Collection:** Collect all solutions containing **Co 102862** in a dedicated, leak-proof, and clearly labeled waste container.
- **Solvent Compatibility:** Ensure the waste container is compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).
- **Waste Labeling:** Label the container with "Hazardous Waste," the full chemical name of the compound, the solvent (e.g., "in Dimethyl Sulfoxide"), and the estimated concentration.
- **Storage and Disposal:** Store the container in a designated satellite accumulation area and arrange for pickup by your institution's EHS or a certified hazardous waste contractor. Do not pour solutions down the drain.

Step 3: Contaminated Labware and Materials

- **Solid Waste:** Items such as pipette tips, tubes, and gloves that have come into contact with **Co 102862** should be collected in a designated solid chemical waste container.
- **Sharps:** Needles or other contaminated sharps must be disposed of in a designated sharps container for chemical waste.
- **Glassware:** Contaminated glassware should be rinsed with a suitable solvent (e.g., ethanol or acetone), and the rinsate collected as chemical waste. The cleaned glassware can then be washed according to standard laboratory procedures.

Experimental Workflow for Disposal



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Caption: Decision workflow for the proper disposal of **Co 102862** waste streams.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]

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